

Essential Safety and Handling Protocols for 3-Methoxypropylamine (3-AP-Me)

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Compound of Interest

Compound Name: 3-AP-Me
CAS No.: 1184391-57-8
Cat. No.: B12044526

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for 3-Methoxypropylamine (also known as **3-AP-Me**). Adherence to these protocols is critical for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE) and Safety Measures

Proper selection and use of PPE are the first line of defense against the hazards associated with 3-Methoxypropylamine. This chemical is flammable and can cause severe skin burns and eye damage.^{[1][2]} The following table summarizes the required personal protective equipment.

Protection Type	Required Equipment	Specifications and Remarks
Eye and Face Protection	Chemical splash goggles and face shield	Essential to protect against splashes that can cause eye burns and blindness.
Skin Protection	Appropriate protective gloves (chemical impermeable)	Gloves must be inspected before use.[3][4]
Impervious, fire/flame-resistant clothing	A complete suit protecting against chemicals is necessary.[3][4]	To be used in positive pressure mode with emergency escape provisions, especially in poorly ventilated areas.
Rubber boots	To prevent skin contact.[1]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator	

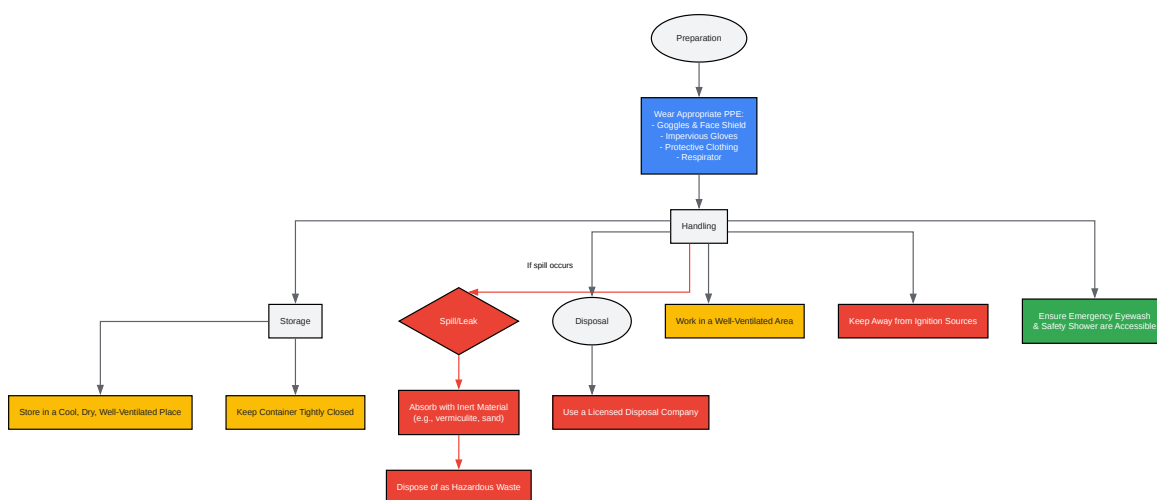
Emergency First Aid Procedures

Immediate action is crucial in the event of exposure to 3-Methoxypropylamine.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- **Skin Contact:** Remove all contaminated clothing immediately. Wash the affected area with soap and water. Get medical aid.[1]
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious, give them a cupful of water to drink. Seek immediate medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical aid.

Safe Handling and Storage Workflow

The following diagram outlines the necessary steps for the safe handling of 3-Methoxypropylamine, from preparation to disposal.



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